

An In-depth Technical Guide on Dimethyldiphenylsilane

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Compound of Interest

Compound Name: Dimethyldiphenylsilane

Cat. No.: B1345635

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This guide provides core technical data on **dimethyldiphenylsilane**, a common organosilicon compound. The information is presented to be easily accessible and integrated into research and development workflows.

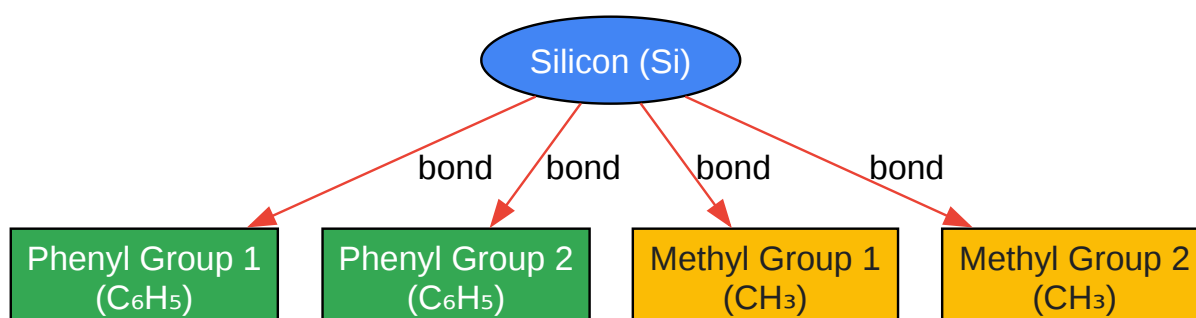
Core Molecular Data

Dimethyldiphenylsilane is characterized by a central silicon atom bonded to two phenyl groups and two methyl groups. Its fundamental molecular properties are summarized below.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₆ Si	[1] [2]
Molecular Weight	212.36 g/mol	[1] [3]
Alternate Molecular Weight	212.3623 g/mol	[2]
IUPAC Name	dimethyl(diphenyl)silane	[1]
CAS Registry Number	778-24-5	[1] [2] [3]

Molecular Structure and Connectivity

The structural arrangement of **dimethyldiphenylsilane** is key to its chemical properties and reactivity. The following diagram illustrates the logical relationship and connectivity of its constituent functional groups.



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Molecular components of **dimethyldiphenylsilane**.

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References

- 1. Dimethyl diphenylsilane | C₁₄H₁₆Si | CID 136618 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Dimethyl diphenylsilane [webbook.nist.gov]
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